

# An In-depth Technical Guide to the Physical Properties of Ethyl Methyl Oxalate

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## Compound of Interest

Compound Name: Ethyl methyl oxalate

Cat. No.: B13419269

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This technical guide provides a comprehensive overview of the key physical properties of **ethyl methyl oxalate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate and reliable data for their work. This document includes detailed experimental protocols for the determination of these properties and presents the information in a clear and accessible format.

## Physical Properties of Ethyl Methyl Oxalate

**Ethyl methyl oxalate**, a diester of oxalic acid, is a chemical compound with applications in organic synthesis. An accurate understanding of its physical properties is crucial for its proper handling, use in reactions, and for the design of chemical processes.

The following table summarizes the key physical properties of **ethyl methyl oxalate**.

Physical Property	Value	Units
Boiling Point	173.7 - 174	°C
Density	1.1555 - 1.156	g/cm <sup>3</sup>

## Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory procedures for determining the boiling point and density of a liquid chemical compound such as **ethyl methyl oxalate**.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Several methods can be employed for its determination, with the choice depending on the quantity of the substance available and the required accuracy.

#### 2.1.1. Distillation Method

This method is suitable when a sufficient quantity of the liquid is available (typically > 5 mL).

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
  - Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
  - Place the liquid sample into the distillation flask, along with a few boiling chips to ensure smooth boiling.
  - Begin heating the flask gently.
  - Record the temperature when the liquid begins to boil and the temperature remains constant as the vapor condenses and collects in the receiving flask. This constant temperature is the boiling point.[\[1\]](#)

#### 2.1.2. Thiele Tube Method

This micro-method is ideal when only a small amount of the sample is available.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), sample tube, heating oil.
- Procedure:
  - Attach a small sample tube containing a few drops of the liquid to a thermometer.

- Invert a capillary tube (sealed end up) and place it into the sample tube.
- Place the thermometer assembly into a Thiele tube filled with a high-boiling point oil, ensuring the sample is immersed in the oil.<sup>[2]</sup>
- Heat the side arm of the Thiele tube gently.
- A stream of bubbles will emerge from the capillary tube as the liquid boils.
- Remove the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid is drawn back into the capillary tube.<sup>[2]</sup><sup>[3]</sup>

Density is the mass of a substance per unit volume. It is a fundamental physical property that can be used to identify a substance.

#### 2.2.1. Using a Graduated Cylinder and Balance

This is a straightforward method for determining density, suitable for less precise measurements.

- Apparatus: Graduated cylinder, electronic balance.
- Procedure:
  - Weigh an empty, dry graduated cylinder and record its mass.
  - Add a known volume of the liquid to the graduated cylinder. Read the volume from the bottom of the meniscus.
  - Weigh the graduated cylinder with the liquid and record the total mass.
  - Calculate the mass of the liquid by subtracting the mass of the empty cylinder.
  - Calculate the density using the formula:  $\text{Density} = \text{Mass} / \text{Volume}$ .<sup>[4]</sup><sup>[5]</sup>

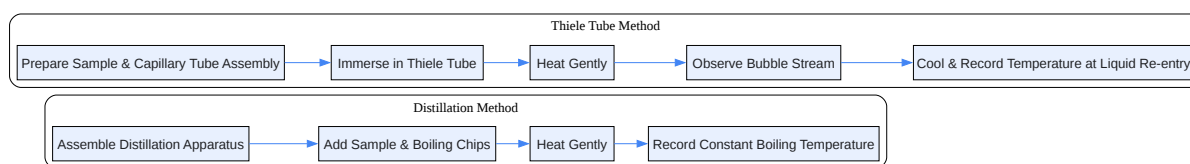
#### 2.2.2. Using a Pycnometer (Density Bottle)

A pycnometer is a specialized flask that allows for a more accurate determination of density.

- Apparatus: Pycnometer, electronic balance, water bath.
- Procedure:
  - Weigh the clean, dry pycnometer.
  - Fill the pycnometer with the liquid sample, ensuring no air bubbles are present.
  - Place the pycnometer in a water bath at a constant temperature until the liquid reaches thermal equilibrium.
  - Carefully dry the outside of the pycnometer and weigh it.
  - Repeat the procedure with a reference liquid of known density (e.g., deionized water).
  - Calculate the volume of the pycnometer from the mass and known density of the reference liquid.
  - Calculate the density of the sample liquid.

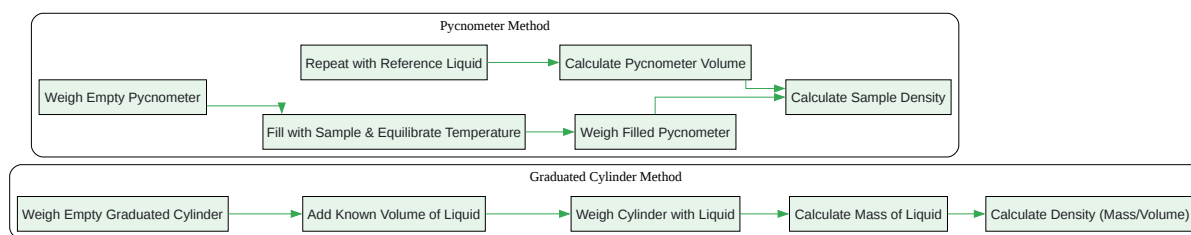
## Workflow Diagrams

The following diagrams illustrate the logical flow of the experimental procedures described above.



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Caption: Experimental workflows for boiling point determination.



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Caption: Experimental workflows for density determination.

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